

Preventing Jak1-IN-14 precipitation in aqueous solutions

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Compound of Interest

Compound Name: *Jak1-IN-14*

Cat. No.: *B12382307*

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Technical Support Center: Jak1-IN-14

Welcome to the technical support center for **Jak1-IN-14**. This resource is designed to assist researchers, scientists, and drug development professionals in successfully utilizing **Jak1-IN-14** in their experiments. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common challenges, particularly the prevention of its precipitation in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for initially dissolving **Jak1-IN-14**?

A1: **Jak1-IN-14** is soluble in dimethyl sulfoxide (DMSO).[1] It is recommended to prepare a high-concentration stock solution in DMSO. One supplier suggests a solubility of 10.5 mg/mL in DMSO, which may be facilitated by ultrasonic agitation and warming to 60°C.

Q2: Can I dissolve **Jak1-IN-14** directly in aqueous buffers like PBS or cell culture media?

A2: It is not recommended to dissolve **Jak1-IN-14** directly in aqueous solutions. Like many kinase inhibitors, **Jak1-IN-14** is a lipophilic compound with poor aqueous solubility.[2][3][4] Direct dissolution in aqueous buffers will likely result in incomplete solubilization and precipitation.

Q3: How should I prepare my aqueous working solutions of **Jak1-IN-14** from a DMSO stock?

A3: To prepare an aqueous working solution, you should perform a serial dilution of your high-concentration DMSO stock into your final aqueous buffer or cell culture medium. It is critical to add the DMSO stock to the aqueous solution and mix immediately and thoroughly. The final concentration of DMSO in your experiment should be kept as low as possible (typically below 0.5%) to avoid solvent-induced artifacts.

Q4: What is the recommended storage condition for **Jak1-IN-14** solutions?

A4: Solid **Jak1-IN-14** should be stored at -20°C.^[1] DMSO stock solutions should also be stored at -20°C in small aliquots to avoid repeated freeze-thaw cycles. One vendor suggests that stock solutions are stable for up to 3 months at -20°C.

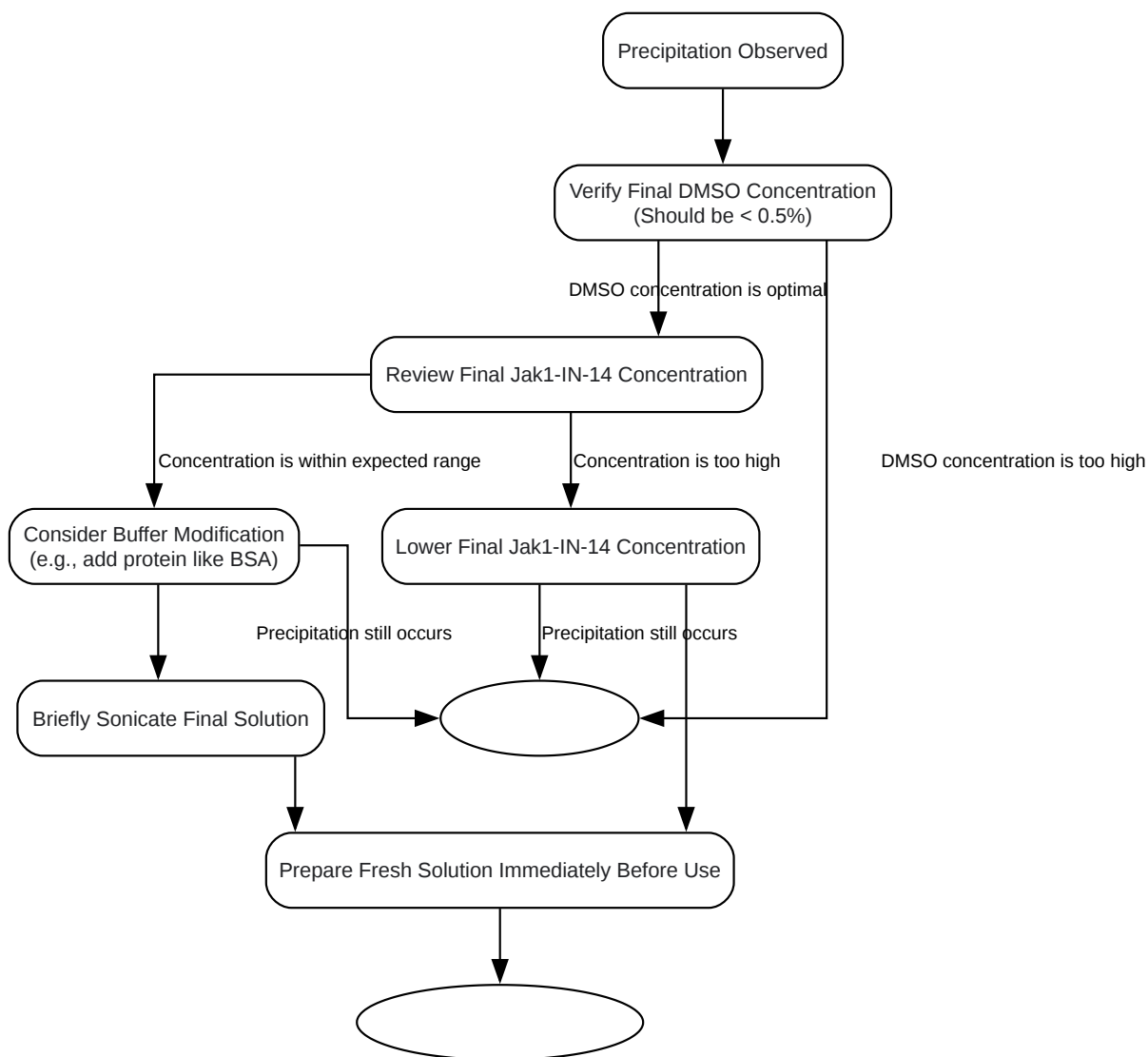
Troubleshooting Guide: Preventing Precipitation

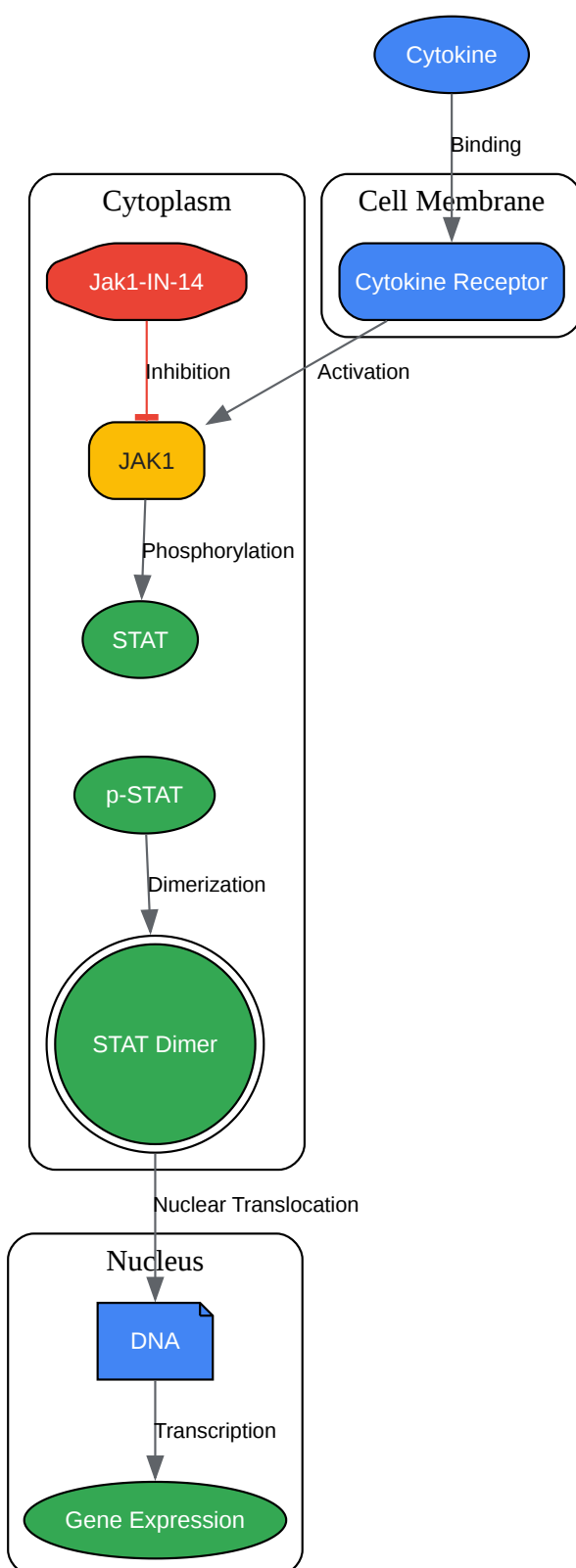
Precipitation of **Jak1-IN-14** in aqueous solutions is a common issue that can significantly impact experimental results. The following guide provides systematic steps to identify and resolve this problem.

Problem: I observed precipitation after diluting my **Jak1-IN-14** DMSO stock into an aqueous buffer.

This is a common indication that the solubility limit of **Jak1-IN-14** in the aqueous solution has been exceeded.

Solution Workflow:





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